

Phosmet-d6 certificate of analysis explained

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Compound of Interest

Compound Name: *Phosmet-d6*

Cat. No.: *B1492355*

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An In-depth Technical Guide to the **Phosmet-d6** Certificate of Analysis

For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a chemical standard. **Phosmet-d6**, the deuterated form of the organophosphate insecticide Phosmet, is primarily used as an internal standard for its quantification in various samples using mass spectrometry techniques.^{[1][2]} This guide provides a detailed explanation of a typical **Phosmet-d6** CoA, including the experimental methods used to generate the data and the biochemical pathway associated with its non-deuterated counterpart.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document issued by the manufacturer that confirms a product meets its predetermined specifications. It is a crucial component of quality control, ensuring the reliability and reproducibility of experimental results.^[3]

Below is a representative Certificate of Analysis for **Phosmet-d6**, with each section subsequently explained in detail.

Certificate of Analysis: Phosmet-d6

Product Name: **Phosmet-d6** (dimethyl-d6)

Catalogue Number: CDN-D-8065

Lot Number: 123-45-678

Date of Analysis: 2025-11-28

Product Information

Parameter	Specification	Result
Chemical Name	S-((1,3-dioxoisindolin-2-yl)methyl) O,O-bis(methyl-d3) phosphorodithioate	Conforms
CAS Number	2083623-41-8	Conforms
Molecular Formula	C ₁₁ H ₆ D ₆ NO ₄ PS ₂	Conforms
Molecular Weight	323.36 g/mol	Conforms

Physical Properties

Parameter	Specification	Result
Appearance	White to off-white solid	White solid
Melting Point	70-75 °C	72.5 °C
Solubility	Soluble in Chloroform, Methanol	Conforms

Analytical Data

Test	Method	Specification	Result
Identity (¹ H-NMR)	600 MHz in DMSO-d ₆	Conforms to structure	Conforms
Identity (Mass Spec)	ESI-MS	Conforms to structure	Conforms
Chemical Purity (HPLC)	RP-HPLC with UV detection	≥98.0%	99.5%
Isotopic Purity	Mass Spectrometry	≥99 atom % D	99.6 atom % D
Residual Solvents	¹ H-NMR	Per USP <467>	<0.1%
Water Content	Karl Fischer Titration	≤0.5%	0.1%

Experimental Protocols and Methodologies

The data presented in the CoA are generated through a series of rigorous analytical tests. The methodologies for these key experiments are detailed below.

Identity Confirmation

Identity tests are performed to unequivocally confirm that the compound is **Phosmet-d6**.

- Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy:
 - Objective: To confirm the chemical structure by analyzing the magnetic properties of its atomic nuclei.
 - Methodology: A small amount of the **Phosmet-d6** sample is dissolved in a deuterated solvent, typically DMSO-d6. The solution is placed in a high-field NMR spectrometer (e.g., 600 MHz). The resulting spectrum is analyzed for chemical shifts, integration, and coupling patterns of the protons. For **Phosmet-d6**, the characteristic signals for the aromatic protons of the phthalimide group are expected, while the signals corresponding to the two methoxy groups in non-deuterated Phosmet should be absent.
 - Interpretation: The obtained spectrum is compared against a reference spectrum or theoretical values to confirm that the chemical structure is consistent with **Phosmet-d6**.
- Mass Spectrometry (MS):
 - Objective: To confirm the molecular weight of the compound.
 - Methodology: The sample is introduced into a mass spectrometer, often coupled with a liquid chromatography system (LC-MS). Electrospray ionization (ESI) is a common technique used for this purpose. The instrument measures the mass-to-charge ratio (m/z) of the resulting ions.^[4]
 - Interpretation: The spectrum should show a prominent peak corresponding to the molecular ion of **Phosmet-d6** ($\text{C}_{11}\text{H}_6\text{D}_6\text{NO}_4\text{PS}_2$), which has a molecular weight of approximately 323.4.^[1]

Purity Analysis

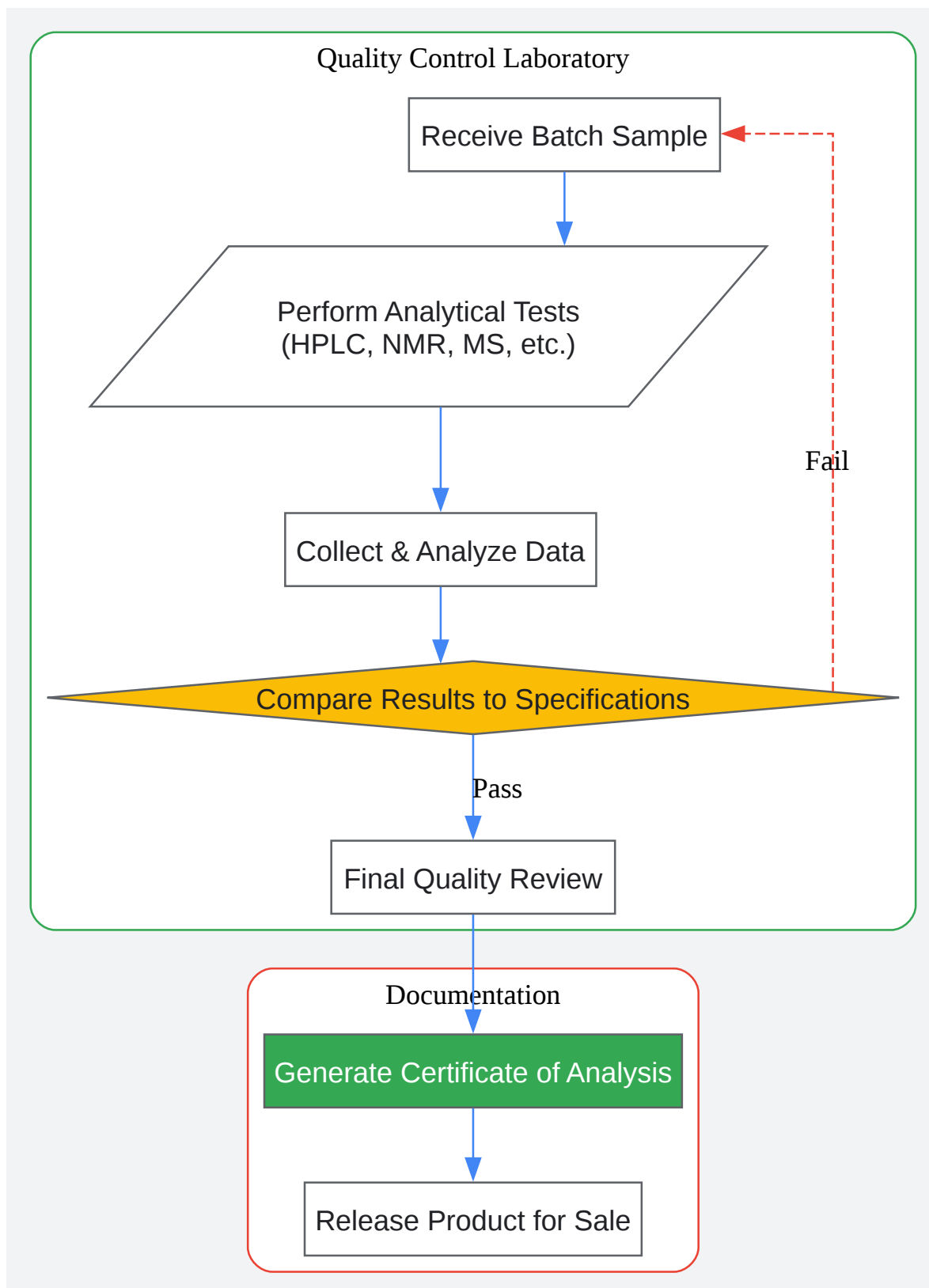
Purity tests quantify the amount of the desired compound and identify any impurities.

- High-Performance Liquid Chromatography (HPLC):
 - Objective: To determine the chemical purity of the compound by separating it from any non-deuterated or other impurities.
 - Methodology: A solution of **Phosmet-d6** is injected into an HPLC system equipped with a reverse-phase column (e.g., C18). A mobile phase, typically a mixture of acetonitrile and water, is used to elute the compound from the column. A UV detector is used to monitor the elution, as the phthalimide group in Phosmet absorbs UV light. The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.
 - Result: The result is expressed as a percentage, with a typical specification for a reference standard being $\geq 98.0\%$.
- Isotopic Purity by Mass Spectrometry:
 - Objective: To determine the percentage of deuterium incorporation in the molecule.
 - Methodology: High-resolution mass spectrometry is used to analyze the distribution of isotopic peaks for the molecular ion. The relative intensities of the peaks corresponding to the fully deuterated (d6) form and the less-deuterated forms (d0 to d5) are measured.
 - Interpretation: The isotopic purity is calculated from this distribution and is expressed as "atom % D," indicating the percentage of deuterium at the labeled positions. For an internal standard, this value should be very high (typically $>99\%$) to ensure accurate quantification.

Visualizing Workflows and Mechanisms

Diagrams are essential tools for visualizing complex processes and pathways. The following sections provide Graphviz diagrams for the CoA workflow and the mechanism of action of Phosmet.

Certificate of Analysis Generation Workflow

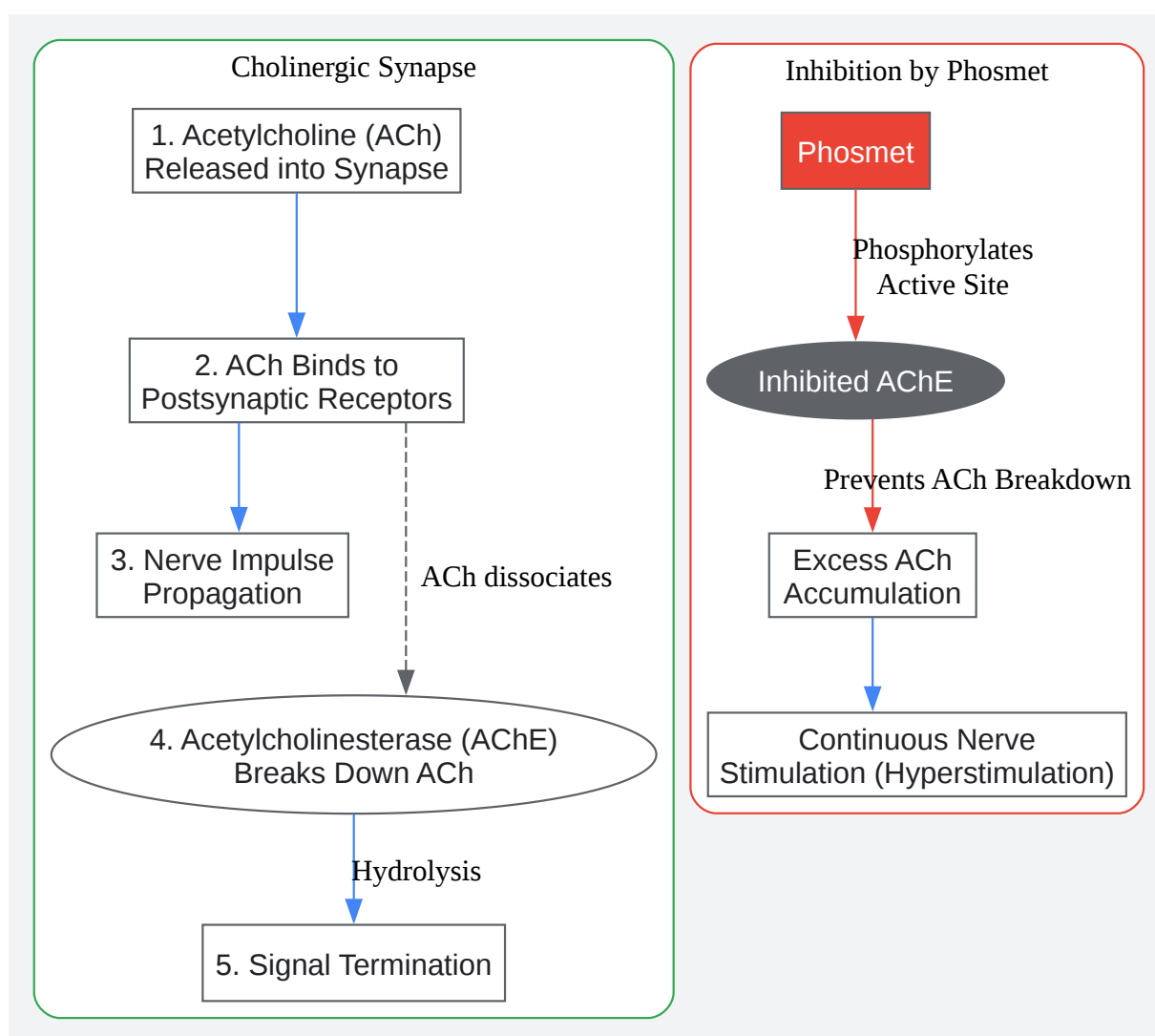


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Caption: Workflow for generating a Certificate of Analysis.

Mechanism of Action: Phosmet as an Acetylcholinesterase Inhibitor

Phosmet, like other organophosphate insecticides, functions by inhibiting the enzyme acetylcholinesterase (AChE). This leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately death in insects.



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Caption: Phosmet's inhibition of Acetylcholinesterase (AChE).

In conclusion, the Certificate of Analysis for **Phosmet-d6** is a comprehensive document that provides researchers with the necessary assurance of its quality and integrity. Understanding the data presented and the methods used to obtain them is fundamental for its proper application as an internal standard, ultimately contributing to the accuracy and validity of scientific research.

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